

(Methoxymethyl)trimethylammonium Chloride: Technical Profile & Application Guide[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	(Methoxymethyl)trimethylammonium chloride
CAS No.:	6343-91-5
Cat. No.:	B14082094

Get Quote

Executive Summary

(Methoxymethyl)trimethylammonium chloride (CAS 6343-91-5) is a quaternary ammonium salt serving as a solid-state source of the methoxymethyl (MOM) cation.[1] Historically overshadowed by the volatile and carcinogenic chloromethyl methyl ether (MOM-Cl), this reagent offers a distinct reactivity profile for introducing the methoxymethyl group in organic synthesis.

This guide analyzes its utility as an electrophilic reagent, its mechanism of action via ammonium leaving group displacement, and the critical handling protocols required to distinguish it from analogous phosphonium salts (Wittig reagents) and iminium salts (Eschenmoser's salt).[1]

Key Chemical Identity

Property	Detail
CAS Number	6343-91-5
Formula	C H ClNO
Structure	[Me N -CH -OCH] Cl
Molecular Weight	139.62 g/mol
Physical State	Hygroscopic crystalline solid
Primary Function	Electrophilic MOM donor; Formaldehyde equivalent

Mechanism of Action: The Ammonium Leaving Group

The synthetic utility of **(Methoxymethyl)trimethylammonium chloride** lies in the lability of the trimethylammonium group. Unlike MOM-Cl, where the chloride is the leaving group, this salt relies on the expulsion of neutral trimethylamine (NMe

) to generate the reactive electrophile.

The Reactive Pathway

The reaction proceeds via an S

2-like displacement or an S

1 pathway depending on the solvent and temperature. The salt acts as a "masked" oxocarbenium ion.

- Activation: In polar aprotic solvents (e.g., MeCN, DMF), the equilibrium shifts to favor the dissociation of the chloride anion.
- Cation Generation: Thermal energy or Lewis acid assistance promotes the cleavage of the C-N bond, releasing NMe

and generating the methoxymethyl cation (^+CH

OCH

).

- Nucleophilic Attack: The target nucleophile (alcohol, phenol, or carbon nucleophile) traps the cation to form the methoxymethyl ether.

Comparison with MOM-Cl

- MOM-Cl (Liquid/Gas): High vapor pressure, potent carcinogen, highly reactive at low temps. [1] Mechanism: S

1 (rapid ionization).[1]

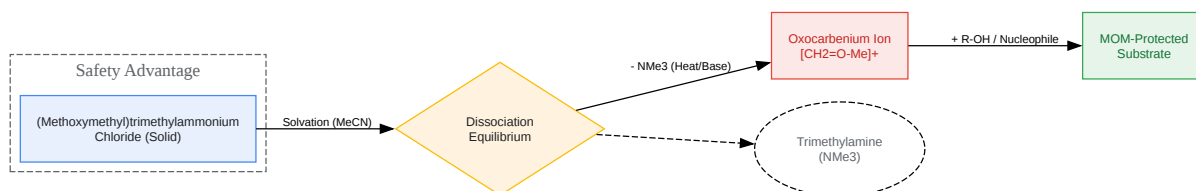
- MOM-NMe

(Solid): Non-volatile, lower acute inhalation risk.[1] Mechanism: Requires thermal activation or basic conditions to drive the loss of NMe

.

Mandatory Visualization: Reaction Pathway

The following diagram illustrates the mechanistic divergence between the ammonium salt and standard reagents, highlighting the generation of the active electrophile.



[Click to download full resolution via product page](#)

Figure 1: Mechanistic pathway for the generation of the active methoxymethylating species from the quaternary ammonium precursor.[1]

Experimental Applications & Protocols

Protocol: MOM Protection of Phenols (Solid-State Reagent)

This protocol utilizes the ammonium salt to protect a phenol, avoiding the direct handling of carcinogenic MOM-Cl.

Reagents:

- Substrate: Phenol derivative (1.0 equiv)[1]
- Reagent: **(Methoxymethyl)trimethylammonium chloride** (1.5 equiv)[1]
- Base: Potassium Carbonate (K₂CO₃) or Cesium Carbonate (Cs₂CO₃) (2.0 equiv)[1]
- Solvent: Acetonitrile (Anhydrous)[1]

Step-by-Step Workflow:

- Preparation: In a flame-dried round-bottom flask under Nitrogen atmosphere, dissolve the phenol (1.0 mmol) in anhydrous Acetonitrile (5 mL).
- Deprotonation: Add K
CO
(2.0 mmol) and stir at room temperature for 15 minutes to generate the phenoxide.
- Reagent Addition: Add **(Methoxymethyl)trimethylammonium chloride** (1.5 mmol) in one portion. The salt is hygroscopic; handle quickly or in a glovebox.
- Reaction: Heat the mixture to reflux (80°C). The elevated temperature is required to facilitate the displacement of the trimethylammonium group.
 - Note: Evolution of gaseous trimethylamine (fishy odor) indicates reaction progress.[1]
Ensure proper ventilation/scrubbing.
- Monitoring: Monitor via TLC (typically 2-6 hours).
- Workup: Cool to RT. Filter off inorganic solids. Concentrate the filtrate. Redissolve in EtOAc, wash with water and brine. Dry over Na

SO

.

Critical Distinction: The "Wittig" Trap

Researchers often confuse this CAS with (Methoxymethyl)triphenylphosphonium chloride (CAS 4009-98-7).[1]

- Ammonium Salt (CAS 6343-91-5): Used for protection (ether formation).[1]
- Phosphonium Salt (CAS 4009-98-7): Used for homologation (Wittig reaction to form enol ethers).[1]

- Validation: Check the cation. If it contains Phosphorus (PPh), it is the Wittig reagent.^[1] If it contains Nitrogen (NMe), it is the MOM donor.^[1]

Safety & Handling (E-E-A-T)

Hazard Profiling

While safer than MOM-Cl, this compound presents specific hazards:

- Formaldehyde Release: Upon hydrolysis or metabolic breakdown, it releases formaldehyde.
- Trimethylamine: Decomposition releases trimethylamine, which is corrosive and malodorous.
- Hygroscopicity: The salt absorbs water rapidly, which hydrolyzes the compound into formaldehyde, methanol, and ammonium chloride. Store in a desiccator at -20°C.

Waste Disposal

- Do not mix with strong oxidizers.
- Quench excess reagent with aqueous ammonium hydroxide to convert any generated formaldehyde into hexamethylenetetramine (urotropine), which is safer to handle.^[1]

References

- PubChem. "**(Methoxymethyl)trimethylammonium chloride** - Compound Summary."^{[1][2]} National Library of Medicine. Accessed 2026.^{[3][4]} [Link](#)^[1]
- Sigma-Aldrich. "Chloromethyl methyl ether (MOM-Cl) Safety Data Sheet."^[1] (For comparative hazard analysis). [Link](#)^[1]
- BenchChem. "Technical Guide to Methoxymethylating Agents." BenchChem Technical Library. [Link](#)^[1]
- Organic Syntheses. "Protection of Alcohols as MOM Ethers." Org.^{[5][6]} Synth. (General reference for MOM chemistry context). [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. molforge.ai \[molforge.ai\]](https://molforge.ai)
- [3. PubChemLite - C5H14NO - Explore \[pubchemlite.lcsb.uni.lu\]](https://pubchemlite.lcsb.uni.lu)
- [4. PubChemLite - \(methoxymethyl\)trimethylammonium chloride \(C5H14NO\) \[pubchemlite.lcsb.uni.lu\]](https://pubchemlite.lcsb.uni.lu)
- [5. m.youtube.com \[m.youtube.com\]](https://m.youtube.com)
- [6. chemguide.co.uk \[chemguide.co.uk\]](https://chemguide.co.uk)
- To cite this document: BenchChem. [(Methoxymethyl)trimethylammonium Chloride: Technical Profile & Application Guide[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14082094/docs#methoxymethyl-trimethylammonium-chloride-technical-profile-application-guide-1\]](https://www.benchchem.com/product/b14082094/docs#methoxymethyl-trimethylammonium-chloride-technical-profile-application-guide-1)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)